

Personal protective equipment for handling 2-Cyclohexylethanol

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Compound of Interest

Compound Name: 2-Cyclohexylethanol

Cat. No.: B1346017

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Essential Safety and Handling Guide for 2-Cyclohexylethanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Cyclohexylethanol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Summary

2-Cyclohexylethanol is a combustible liquid that is harmful if swallowed or if it comes into contact with the skin.[\[1\]](#)[\[2\]](#) It can cause irritation to the skin, eyes, and respiratory tract.[\[3\]](#)

Personal Protective Equipment (PPE)

To ensure safety when handling **2-Cyclohexylethanol**, the following personal protective equipment is mandatory.

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 standards are required.[\[4\]](#) In situations with a risk of significant splashes, a face shield should be worn in addition to safety goggles.[\[4\]](#)
- Skin Protection:

- Gloves: Chemical-resistant gloves are essential. While specific breakthrough time data for **2-Cyclohexylethanol** is not readily available, nitrile gloves offer protection against a range of chemicals.[4][5] However, it is crucial to consult the glove manufacturer's compatibility chart for specific recommendations.[6] Gloves should be inspected before each use and changed immediately upon any sign of contamination or degradation.[4]
- Lab Coat: A lab coat, preferably made of a cotton blend, should be worn and kept buttoned.[4][7]
- Clothing: Long pants and closed-toe, closed-heel shoes are required to cover all exposed skin on the lower body and feet.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood.[3] If adequate ventilation cannot be achieved to maintain exposure below permissible limits, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387)) must be used.[2][4]

Quantitative Safety Data

The following table summarizes key quantitative safety data for **2-Cyclohexylethanol**.

Property	Value	Source
Flash Point	86 °C - 94 °C (186.8 °F - 201.2 °F)	[2][8]
Oral Toxicity (Rabbit)	LD50: 940 mg/kg	[9]
Dermal Toxicity (Rabbit)	LD50: 1220 mg/kg	[9]
Explosive Limits	0.9 - 6.3% by volume	[9][10]

Operational and Disposal Plans

Handling and Storage

- Handling: Always wash your hands thoroughly after handling **2-Cyclohexylethanol**.[8] Avoid contact with eyes, skin, and clothing, and prevent inhalation and ingestion.[3] Keep the container tightly closed when not in use.[3]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][8] Keep away from incompatible substances such as strong oxidizing agents, acid chlorides, and acid anhydrides.[3][8]

Accidental Release Measures

- Evacuate the area.
- Ensure adequate ventilation.
- Wearing the appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material and place it into a suitable, closed container for disposal.[8]

First Aid Measures

- If Swallowed: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cups of milk or water. Seek medical attention.[3]
- If Inhaled: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen and get medical aid.[3]
- If on Skin: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[3]
- If in Eyes: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

Disposal Plan

- Chemical Waste: All waste containing **2-Cyclohexylethanol** must be disposed of as hazardous waste through an approved waste disposal plant.[8] Do not release it into the environment.[8]
- Empty Containers: Empty containers may retain chemical residue and should be handled with care. If the chemical is not on the "Acutely Hazardous Waste" list, the container should be triple-rinsed with a suitable solvent.[11] The rinsate must be collected and disposed of as

hazardous waste.[\[11\]](#) After rinsing and air-drying, deface the label and dispose of the container according to your institution's guidelines.[\[11\]](#)

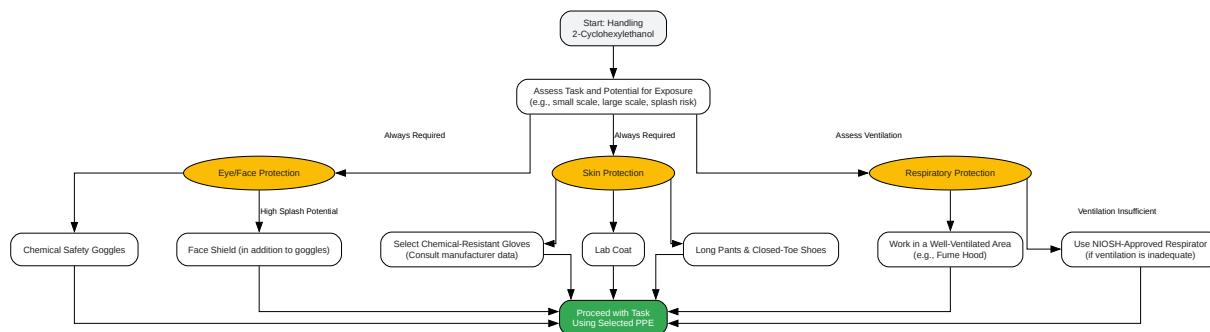
Experimental Protocols

Currently, there are no standardized experimental protocols cited in the search results specifically for testing PPE against **2-Cyclohexylethanol**. The general protocol for evaluating chemical-resistant gloves involves measuring:

- Degradation: The physical change in the glove material after chemical exposure.[\[6\]](#)
- Breakthrough Time: The time it takes for the chemical to penetrate the glove material.[\[6\]](#)
- Permeation Rate: The rate at which the chemical passes through the glove material after breakthrough.[\[6\]](#)

It is recommended to consult glove manufacturers for specific testing data or to conduct in-house testing under your specific experimental conditions.

Logical Workflow for PPE Selection



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Caption: PPE selection workflow for handling **2-Cyclohexylethanol**.

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